

N-(3-chloropyridin-2-yl)benzamide CAS number and structure

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Compound of Interest

Compound Name: *N*-(3-chloropyridin-2-yl)benzamide

Cat. No.: B8570667

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N-(3-chloropyridin-2-yl)benzamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-(3-chloropyridin-2-yl)benzamide**, a compound of interest in medicinal chemistry and drug discovery. Due to its status as a potentially novel compound, this document outlines a proposed synthetic pathway, predicted physicochemical properties, and a review of the biological activities of structurally related analogues. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the exploration of new chemical entities for therapeutic applications.

Introduction

N-aryl benzamides are a significant class of compounds in medicinal chemistry, known to exhibit a wide range of biological activities. The incorporation of a substituted pyridine ring, as in the case of **N-(3-chloropyridin-2-yl)benzamide**, can significantly influence the molecule's steric and electronic properties, potentially leading to novel pharmacological profiles. This document details the essential technical information for the synthesis and potential evaluation of this target compound.

Chemical Identity and Structure

As of the latest database searches, a specific CAS number for **N-(3-chloropyridin-2-yl)benzamide** has not been assigned, suggesting it is not a widely cataloged compound. The molecular structure consists of a benzamide moiety where the nitrogen atom is attached to the 2-position of a 3-chloropyridine ring.

Molecular Formula: $C_{12}H_9ClN_2O$

Molecular Weight: 232.67 g/mol

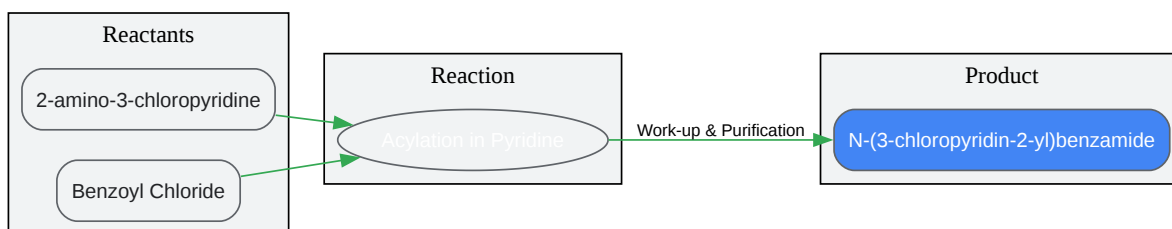
Structure:

Caption: Chemical structure of **N-(3-chloropyridin-2-yl)benzamide**.

Proposed Synthesis

A reliable method for the synthesis of N-(pyridin-2-yl)benzamides involves the acylation of a 2-aminopyridine derivative with a benzoylating agent.^[1]

Synthetic Workflow



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Caption: Proposed synthetic workflow for **N-(3-chloropyridin-2-yl)benzamide**.

Experimental Protocol

This protocol is based on general procedures for the synthesis of N-substituted benzamides.^[2]

Materials:

- 2-amino-3-chloropyridine
- Benzoyl chloride
- Anhydrous pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 2-amino-3-chloropyridine (1.0 eq) in anhydrous pyridine under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Slowly add benzoyl chloride (1.1 eq) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.

- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with dichloromethane.
- Wash the organic layer successively with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the pure **N-(3-chloropyridin-2-yl)benzamide**.

Physicochemical Properties

The properties of the starting material, 2-amino-3-chloropyridine, are well-documented and can be used to inform the synthesis. The properties of the final product are predicted based on its structure.

Table 1: Physicochemical Data

Property	2-amino-3-chloropyridine (Starting Material)[3]	N-(3-chloropyridin-2-yl)benzamide (Predicted)
Molecular Formula	C ₅ H ₅ ClN ₂	C ₁₂ H ₉ ClN ₂ O
Molecular Weight	128.56 g/mol	232.67 g/mol
Appearance	Solid	Solid (predicted)
Melting Point	60-64 °C	Not available
Boiling Point	Not available	Not available
Solubility	Soluble in organic solvents	Soluble in organic solvents (predicted)
pKa	Not available	Not available

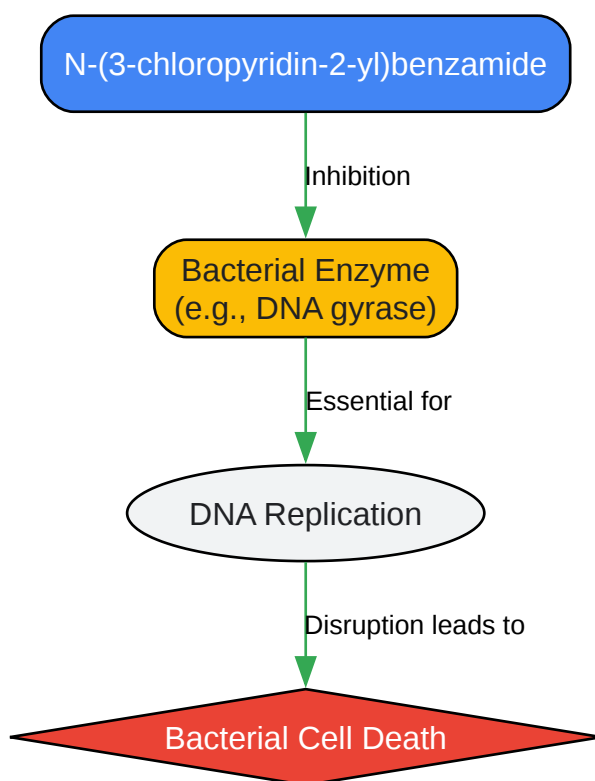
Potential Biological Activity and Signaling Pathways

While no specific biological data exists for **N-(3-chloropyridin-2-yl)benzamide**, the broader class of N-(pyridin-2-yl)benzamide derivatives has been investigated for various therapeutic applications.[\[4\]](#)[\[5\]](#)

Table 2: Biological Activities of Structurally Related Compounds

Compound Class	Biological Activity	Potential Application	Reference
N-(pyridin-2-yl)benzamide analogues	Allosteric activators of glucokinase	Antidiabetic	[1]
Chloro-2-hydroxy-N-arylalkyl-benzamides	Antimycobacterial, antifungal, antibacterial	Anti-infective	[5]
Benzamide derivatives	Antitumor	Oncology	[6]
Pyridine-linked 1,2,4-oxadiazole benzamides	Insecticidal, fungicidal	Agrochemical	[4]

Based on these findings, it is plausible that **N-(3-chloropyridin-2-yl)benzamide** could be investigated for similar activities. For instance, its potential as an antimicrobial agent could involve the disruption of bacterial cell wall synthesis or inhibition of essential enzymes.



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Caption: Hypothetical signaling pathway for antimicrobial activity.

Conclusion

N-(3-chloropyridin-2-yl)benzamide represents an unexplored chemical entity with potential for biological activity, given the known properties of related compounds. This guide provides a foundational framework for its synthesis and initial evaluation. Further research is warranted to isolate and characterize this compound and to explore its pharmacological profile in various in vitro and in vivo models. The detailed experimental protocol and comparative data presented herein should facilitate such future investigations by researchers in drug discovery and development.

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